

propamocarb residue definition for enforcement analysis

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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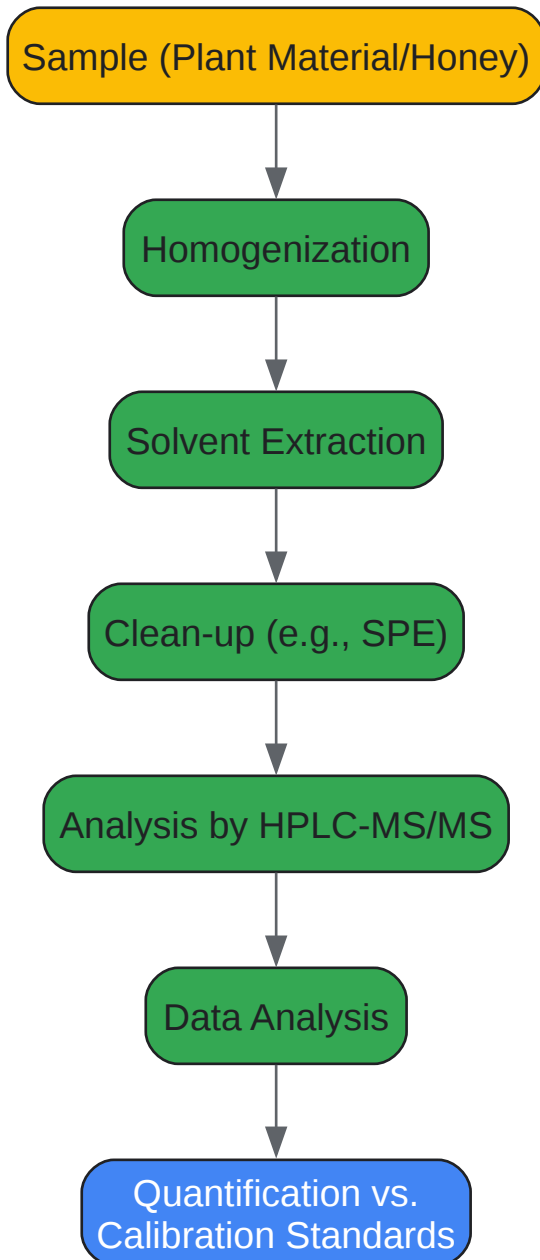
Residue Definition & Analytical Scope

The unified residue definition ensures that all relevant chemical forms are monitored and regulated as a single entity. The key parameters for analytical methods are summarized below:

Parameter	Specification
Enforcement Residue Definition	"Propamocarb (sum of propamocarb and its salts expressed as propamocarb)" [1] [2] [3]
Risk Assessment Residue Definition	Same as enforcement definition [1] [2] [3].
Applicable Commodities	Primary crops, rotational crops, processed products, honey [1] [2].
Recommended Analytical Technique	High-Performance Liquid Chromatography with tandem Mass Spectrometry (HPLC-MS/MS) [1] [2].
Validated Limit of Quantification (LOQ)	0.01 mg/kg for crops with high water content and honey [1] [2].

Detailed Analytical Method for Enforcement

The established method for quantifying residues according to the enforcement definition is HPLC-MS/MS. The following workflow outlines the key stages of the analytical process:



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Sample Preparation: A representative portion of the commodity (e.g., radish roots, honey) is homogenized. For solid plant tissues, this may involve freezing and grinding under cryogenic conditions to ensure a

uniform sample [1] [2] [3].

Extraction and Clean-up: Residues are extracted from the matrix using a suitable solvent, typically methanol, acetonitrile, or a buffered aqueous mixture. This is followed by a clean-up step, such as Solid-Phase Extraction (SPE), to remove co-extracted compounds that could interfere with the analysis [1] [2].

Analysis and Quantification: The purified extract is analyzed by HPLC-MS/MS. The HPLC system separates propamocarb from other components, and the tandem mass spectrometer detects and quantifies it based on its specific mass-to-charge ratio. Quantification is achieved by comparing the sample response to a calibration curve of known standard concentrations. The method must be validated to confirm it can reliably detect residues at the LOQ of 0.01 mg/kg [1] [2].

Maximum Residue Levels (MRLs) for Selected Commodities

MRLs are established based on residue trials that reflect the approved use of the pesticide. The following table shows recent MRL changes for propamocarb:

Commodity	Existing EU MRL (mg/kg)	Proposed/New EU MRL (mg/kg)	Justification
Small Radish Leaves (in Roman rocket/rucola)	30	600	Supports intended indoor use; no consumer risk identified [1].
Radishes (Roots)	3	8	Supports intended indoor use; no consumer risk identified [1].
Honey	0.05 (at LOQ)	15	Reflects residues from semi-field trials on bee-attractive crops; no consumer risk identified [2].
Chards/Beet Leaves	30	40-50	Supported by data extrapolated from lettuces; no consumer risk identified [3].

Regulatory Context & Consumer Safety

MRL applications and modifications are submitted in accordance with **Article 6 of Regulation (EC) No 396/2005** [1] [2] [3]. The consumer risk assessment is performed using the EFSA Pesticide Residues Intake Model (PRIMo). For all the MRL changes discussed, EFSA concluded that the resulting short-term and long-term dietary exposure is unlikely to pose a risk to consumer health, as intake remains below the toxicological reference values [Acceptable Daily Intake (ADI) of 0.24 mg/kg bw per day and Acute Reference Dose (ARfD) of 0.84 mg/kg bw] [1] [2] [3].

Key Takeaways for Practitioners

For researchers and scientists enforcing compliance, the critical points are:

- **Target the Correct Residue Definition:** Ensure analytical methods are calibrated and validated for the sum of propamocarb and its salts.
- **Achieve Sufficient Sensitivity:** The method LOQ should be at least **0.01 mg/kg**.
- **Follow Established Protocols:** The HPLC-MS/MS method, with appropriate sample preparation, is the standard for reliable enforcement.

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References

1. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]
2. Modification of the existing maximum residue level for ... [pmc.ncbi.nlm.nih.gov]
3. Modification of the existing maximum residue level for ... [pmc.ncbi.nlm.nih.gov]

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